

An In-depth Technical Guide to 3-(Hydroxymethyl)cyclopentanone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(Hydroxymethyl)cyclopentanone

Cat. No.: B15596984

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Introduction

3-(Hydroxymethyl)cyclopentanone is a versatile bifunctional organic compound of significant interest in medicinal chemistry and organic synthesis. Its unique structure, featuring both a ketone and a primary alcohol on a cyclopentane ring, makes it a valuable chiral building block for the synthesis of complex molecules. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and its crucial role as an intermediate, particularly in the development of HIV-1 entry inhibitors targeting the CCR5 co-receptor.

Chemical and Physical Properties

The definitive Chemical Abstracts Service (CAS) number for **3-(Hydroxymethyl)cyclopentanone** is 113681-11-1.[1][2] This compound is typically a colorless to light yellow liquid or oil under standard conditions.[3] It is soluble in a range of organic solvents, including chloroform, dichloromethane, ethyl acetate, dimethyl sulfoxide (DMSO), and acetone.[4]

Table 1: Physicochemical Properties of 3-(Hydroxymethyl)cyclopentanone

Property	Value	Source
CAS Number	113681-11-1	[1] [2]
Molecular Formula	C ₆ H ₁₀ O ₂	[1] [3]
Molecular Weight	114.14 g/mol	[5]
Appearance	Colorless to light yellow liquid/oil	[3]
Boiling Point (Predicted)	221.8 ± 13.0 °C	[2]
Density (Predicted)	1.099 ± 0.06 g/cm ³	[2]
pKa (Predicted)	14.71 ± 0.10	[2] [3]
Storage Temperature	2-8°C	[2] [3]

Synthesis and Purification

A prominent and sustainable method for the synthesis of **3-(Hydroxymethyl)cyclopentanone** involves the catalytic conversion of 5-hydroxymethylfurfural (HMF), a biomass-derived platform chemical.

Experimental Protocol: Synthesis from 5-Hydroxymethylfurfural

This protocol is a representative method based on catalytic hydrogenation and rearrangement.

Materials:

- 5-Hydroxymethylfurfural (HMF)
- Supported catalyst (e.g., Copper-Alumina (Cu-Al₂O₃) or a precious metal catalyst like Palladium on carbon)
- Deionized water (solvent)

- Hydrogen (H₂) gas
- High-pressure reactor
- Filtration apparatus
- Extraction solvents (e.g., diethyl ether, ethyl acetate)
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** A high-pressure reactor is charged with 5-hydroxymethylfurfural, the chosen catalyst (e.g., Cu-Al₂O₃), and deionized water as the solvent.
- **Hydrogenation:** The reactor is sealed and purged with hydrogen gas to remove air. The vessel is then pressurized with hydrogen to a specified pressure (e.g., 20-50 bar).
- **Reaction Conditions:** The reaction mixture is heated to a temperature between 140°C and 180°C and stirred for several hours to ensure complete conversion of the starting material.
- **Work-up:** After the reaction is complete, the reactor is cooled to room temperature and carefully depressurized. The reaction mixture is filtered to remove the solid catalyst.
- **Extraction:** The aqueous filtrate is transferred to a separatory funnel and extracted multiple times with an organic solvent such as diethyl ether or ethyl acetate.
- **Purification:** The combined organic extracts are dried over an anhydrous salt (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure using a rotary evaporator. The resulting crude product can be further purified by vacuum distillation to yield pure **3-(Hydroxymethyl)cyclopentanone**.

Analytical Characterization

The identity and purity of **3-(Hydroxymethyl)cyclopentanone** are typically confirmed using standard analytical techniques.

Experimental Protocol: GC-MS Analysis

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- A suitable capillary column (e.g., a non-polar or medium-polarity column).

Method:

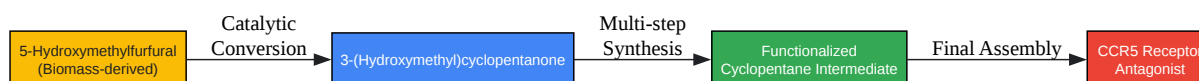
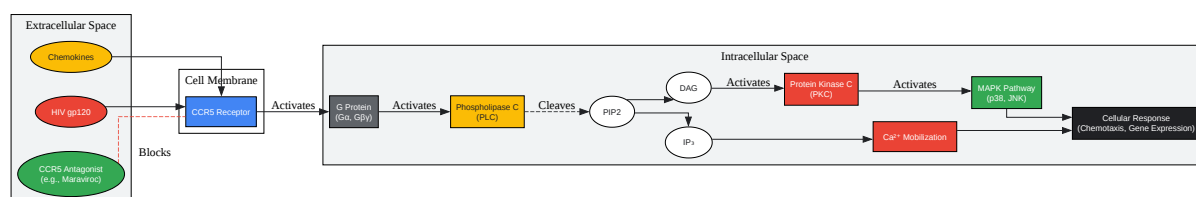
- **Sample Preparation:** A dilute solution of **3-(Hydroxymethyl)cyclopentanone** is prepared in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- **Injection:** A small volume (e.g., 1 µL) of the prepared sample is injected into the GC inlet.
- **Chromatographic Separation:** The sample is vaporized and carried by an inert gas (e.g., helium) through the capillary column. The temperature of the GC oven is programmed to ramp up, allowing for the separation of components based on their boiling points and interactions with the column's stationary phase.
- **Mass Spectrometry:** As the separated components elute from the column, they enter the mass spectrometer, where they are ionized (typically by electron ionization). The resulting ions are separated based on their mass-to-charge ratio, generating a mass spectrum that provides information about the molecular weight and fragmentation pattern of the analyte. The retention time from the GC and the mass spectrum from the MS are used to identify and confirm the presence of **3-(Hydroxymethyl)cyclopentanone**.

Role in Drug Development: A Precursor to CCR5 Antagonists

3-(Hydroxymethyl)cyclopentanone is a key intermediate in the synthesis of certain HIV chemokine CCR-5 receptor antagonists.[4] The CCR5 co-receptor is utilized by the most common strains of HIV-1 to gain entry into host immune cells, such as T-cells and macrophages. By blocking the interaction between the viral envelope protein gp120 and the CCR5 receptor, these antagonists effectively prevent viral entry and replication.

CCR5 Signaling Pathway

The C-C chemokine receptor type 5 (CCR5) is a G protein-coupled receptor (GPCR). Its activation by natural chemokine ligands (e.g., RANTES, MIP-1 α , MIP-1 β) or by the HIV-1 gp120 protein initiates a cascade of intracellular signaling events. This typically involves the coupling to heterotrimeric G proteins, leading to the activation of phospholipase C (PLC), which in turn generates inositol trisphosphate (IP₃) and diacylglycerol (DAG). These second messengers lead to an increase in intracellular calcium concentrations and the activation of protein kinase C (PKC), respectively. Downstream of these events, mitogen-activated protein kinase (MAPK) pathways, including the p38 and JNK pathways, can be activated. CCR5 antagonists function by binding to the receptor and preventing the conformational changes necessary for signal transduction and viral entry.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-(Hydroxymethyl)cyclopentanone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15596984/docs#an-in-depth-technical-guide-to-3-hydroxymethyl-cyclopentanone\]](https://www.benchchem.com/product/b15596984/docs#an-in-depth-technical-guide-to-3-hydroxymethyl-cyclopentanone)

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